Introduction: The Versatile Scaffold of 2-Amino-3-alkoxybenzoic Acid

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Compound of Interest

Compound Name:	*2-Amino-3-(cyclopropylmethoxy)benzoic acid*
Cat. No.:	*B7939781*

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In the landscape of medicinal chemistry, the benzoic acid framework serves as a foundational scaffold for a vast array of therapeutic agents. Among its many substituted forms, the 2-amino-3-alkoxybenzoic acid core represents a particularly promising, albeit underexplored, class of molecules. This structure combines three key functional groups on a benzene ring: a carboxylic acid at position 1, an amino group at position 2, and an alkoxy group at position 3. This specific arrangement imparts unique electronic and steric properties, creating a platform for developing novel derivatives with diverse biological activities. The interplay between the electron-donating amino and alkoxy groups and the electron-withdrawing carboxylic acid group influences the molecule's acidity, lipophilicity, and hydrogen bonding capacity, all of which are critical determinants of pharmacokinetic and pharmacodynamic profiles.

This technical guide is designed for researchers, scientists, and drug development professionals. It provides a comprehensive review of the synthesis, biological activities, and structure-activity relationships of 2-amino-3-alkoxybenzoic acid derivatives, grounding all claims in authoritative scientific literature and providing field-proven insights into their therapeutic potential.

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Part 1: Synthetic Strategies and Mechanistic Considerations

The synthesis of 2-amino-3-alkoxybenzoic acid derivatives requires careful strategic planning to ensure correct regiochemistry and to manage the reactivity of the three distinct functional groups. The chosen pathway often depends on the availability of starting materials and the desired complexity of the final molecule.

A common and effective approach begins with a commercially available substituted nitrobenzoic acid, such as 2-chloro-3-nitrobenzoic acid. This multi-step synthesis offers precise control over the introduction of each functional group.

General Synthetic Workflow

The conversion of a readily available starting material like 2-chloro-3-nitrobenzoic acid into the desired 2-amino-3-alkoxybenzoic acid scaffold is a foundational process in the exploration of these derivatives. The workflow below illustrates a typical and reliable pathway.

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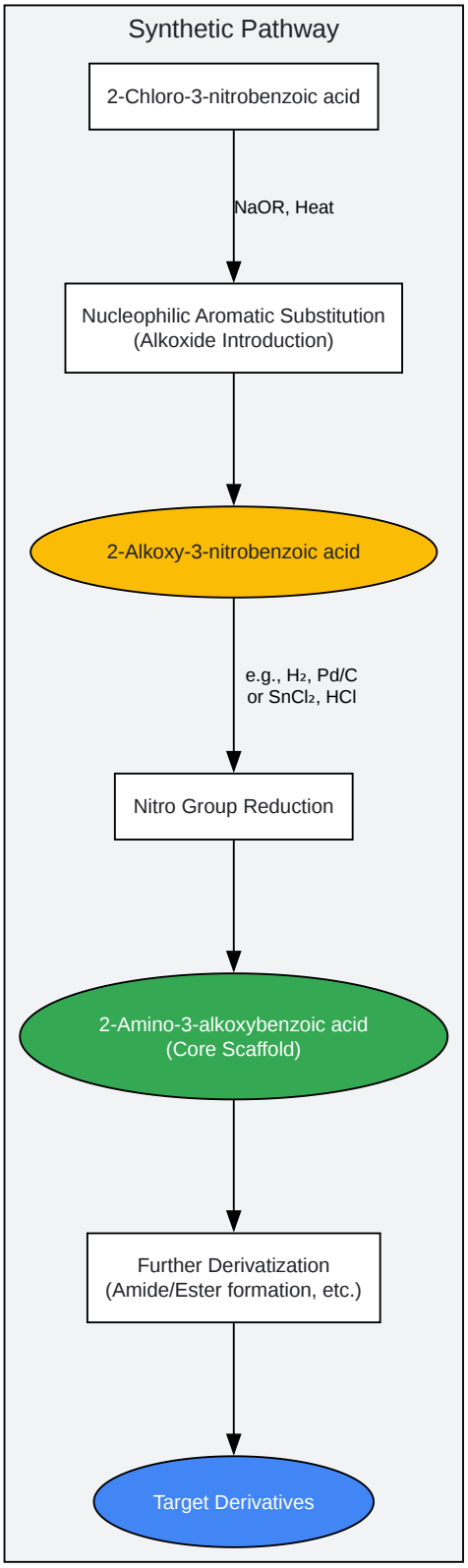

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Caption: A general synthetic workflow for 2-amino-3-alkoxybenzoic acid derivatives.

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Protocol: Synthesis of 2-Amino-3-methoxybenzoic Acid

This protocol details the synthesis of the core scaffold, starting from 2-chloro-3-nitrobenzoic acid.

Step 1: Nucleophilic Aromatic Substitution (Methoxylation)

- Reactants: To a solution of 2-chloro-3-nitrobenzoic acid (1 eq.) in dry dimethylformamide (DMF), add sodium methoxide (1.1 eq.) portion-wise at room temperature.
- Reaction: Heat the mixture to 80-100 °C and monitor the reaction by Thin Layer Chromatography (TLC). Causality: The electron-withdrawing nitro group activates the aromatic ring towards nucleophilic substitution, allowing the displacement of the chloride by the methoxide ion. DMF is an ideal polar aprotic solvent for this type of reaction.
- Workup: After completion, cool the reaction mixture, pour it into ice-cold water, and acidify with dilute HCl to precipitate the product.
- Purification: Filter the solid, wash with water, and recrystallize from ethanol/water to yield 2-methoxy-3-nitrobenzoic acid.

Step 2: Nitro Group Reduction

- Reactants: Dissolve the 2-methoxy-3-nitrobenzoic acid (1 eq.) from the previous step in ethanol. Add a catalytic amount of 10% Palladium on carbon (Pd/C).
- Reaction: Place the reaction vessel under a hydrogen atmosphere (using a balloon or a Parr hydrogenator) and stir vigorously at room temperature. Causality: Catalytic hydrogenation is a clean and efficient method for reducing aromatic nitro groups to amines with high yield and minimal side products.
- Workup: Upon completion (monitored by TLC), filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
- Isolation: Evaporate the solvent under reduced pressure to obtain the crude 2-amino-3-methoxybenzoic acid, which can be further purified by recrystallization if necessary.

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Part 2: Diverse Biological Activities

Derivatives of the aminobenzoic acid scaffold are known to possess a wide range of biological activities. While research specifically on 2-amino-3-alkoxy derivatives is emerging, the activities of closely related analogs provide strong indications of their therapeutic potential.

Anti-inflammatory and Analgesic Properties

Many aminobenzoic acid derivatives exhibit potent anti-inflammatory and analgesic effects. The core structure is related to that of mesalamine (5-aminosalicylic acid), a cornerstone in the treatment of inflammatory bowel disease. Newer derivatives have been synthesized and tested for their ability to modulate inflammatory pathways. For instance, various 2-amino benzoic acid derivatives have been synthesized and screened for their anti-inflammatory and analgesic activities, with some compounds showing more potent activity than standard drugs like aspirin and phenylbutazone.[1][2] The mechanism often involves the inhibition of cyclooxygenase (COX) enzymes or the modulation of pro-inflammatory transcription factors like NF-κB.[3]

Antimicrobial Activity

The benzoic acid motif is a well-established pharmacophore in antimicrobial agents.[3] Derivatives of p-aminobenzoic acid (PABA), an essential nutrient for many bacteria, have been explored for their antibacterial properties.[4] Similarly, zinc(II) complexes of 2-aminobenzoic acid have demonstrated antimicrobial activity.[5] The introduction of an alkoxy group at the 3-position can modulate the lipophilicity of the molecule, potentially enhancing its ability to penetrate bacterial cell membranes. Studies on other heterocyclic derivatives, such as 2-aminothiazoles, have shown that these compounds can act as potent antibacterial and antifungal agents, suggesting that the 2-amino group is a key feature for antimicrobial efficacy.[6]

The proposed mechanism for antimicrobial action often involves the disruption of cell membrane integrity or the inhibition of essential metabolic pathways. The structural similarity to PABA suggests a potential role as an antagonist in the folic acid synthesis pathway in bacteria.

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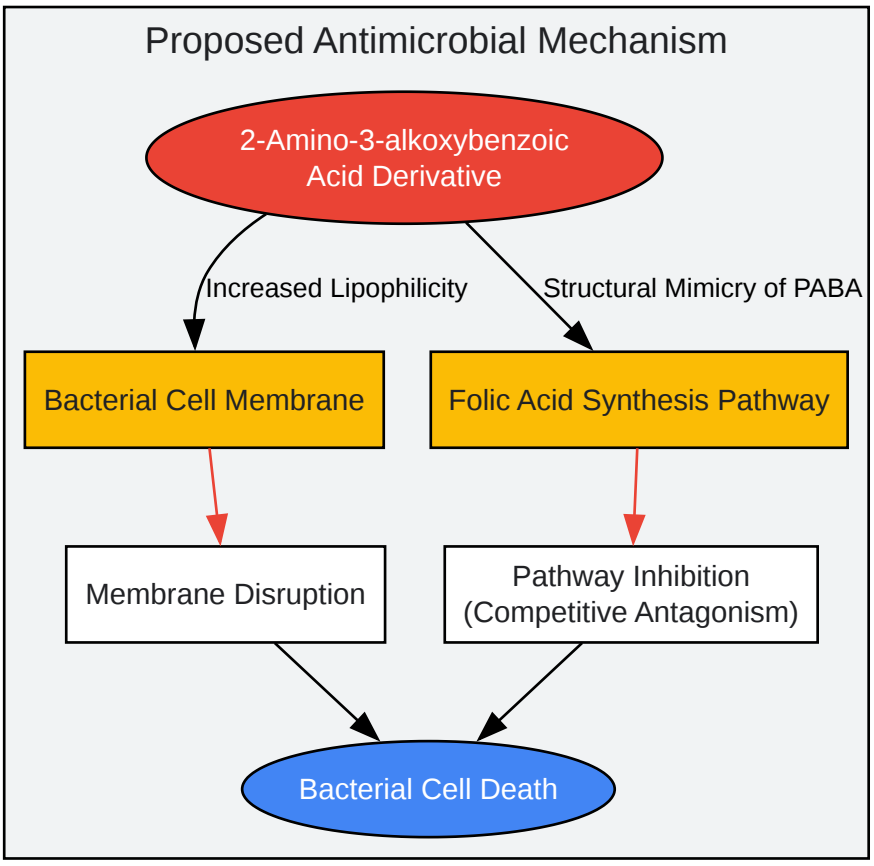

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Caption: Proposed antimicrobial mechanisms of 2-amino-3-alkoxybenzoic acid derivatives.

Other Potential Applications

The versatility of the aminobenzoic acid scaffold extends to other therapeutic areas:

- Anticancer Activity: Various derivatives of 2-aminobenzothiazoles and 2-aminothiazoles have been investigated as potent antitumor agents, suggesting that the 2-amino substituted aromatic core could be a valuable starting point for anticancer drug design.[7][8]
- Antisickling Properties: Benzoic acid derivatives have been identified as having a key role in the bioactivity of certain medicinal plants used in the management of sickle cell disease (SCD).
- Metabotropic Glutamate Receptor (mGluR) Antagonism: Complex bicyclic derivatives incorporating a 3-alkoxy-2-amino acid structure have been discovered as potent and

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selective group II mGluR antagonists, highlighting the importance of this substitution pattern in neuroscience drug discovery.[9]

Part 3: Structure-Activity Relationship (SAR) Analysis

Understanding the structure-activity relationship (SAR) is crucial for optimizing lead compounds. For 2-amino-3-alkoxybenzoic acid derivatives, the nature and size of the alkoxy group, along with substitutions on the amino group and other positions of the benzene ring, significantly influence biological activity.

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Position	Modification	Observed Effect on Activity	Rationale / Insight	Reference
Position 3 (Alkoxy Group)	Increasing chain length (e.g., methoxy to butoxy)	Can increase antimicrobial/antifungal activity up to a point.	Enhances lipophilicity, improving membrane permeability. Excessive length may decrease solubility.	[10]
Position 3 (Alkoxy Group)	Introduction of bulky or substituted benzyl groups	Potent mGluR antagonism.	The alkoxy group interacts with a specific hydrophobic pocket in the receptor binding site.	[9]
Position 2 (Amino Group)	Acylation or conversion to Schiff bases	Often enhances antibacterial or anti-inflammatory activity.	Modifies electronic properties and can introduce new hydrogen bonding interactions with biological targets.	[4]
Ring Positions (4, 5, 6)	Introduction of electron-withdrawing groups (e.g., Cl, F)	Can significantly alter activity, often enhancing it.	Modifies the pKa of the carboxylic acid and amino groups and can influence binding affinity.	[11]

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Note: This table synthesizes general SAR principles from related benzoic acid and amino acid derivatives, as specific SAR studies on the 2-amino-3-alkoxy scaffold are an emerging field.

Future Perspectives

The 2-amino-3-alkoxybenzoic acid scaffold is a promising platform for the development of novel therapeutic agents. Future research should focus on several key areas:

- Library Expansion: Synthesizing a broader and more diverse library of derivatives to establish a comprehensive SAR for various biological targets.
- In-depth Mechanistic Studies: Moving beyond initial screening to elucidate the precise molecular mechanisms of action for the most potent compounds.
- Pharmacokinetic Profiling: Evaluating the absorption, distribution, metabolism, and excretion (ADME) properties of lead candidates to assess their drug-likeness and potential for in vivo efficacy.
- Computational Modeling: Employing molecular docking and other in silico methods to rationalize observed SAR and guide the design of next-generation derivatives with improved potency and selectivity.[12]

By leveraging the unique chemical properties of this scaffold, researchers and drug development professionals can unlock new opportunities in the ongoing quest for more effective and safer medicines.

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